

Commercial Availability and Research Applications of 2-Methoxyethylamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethylamine

Cat. No.: B085606

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxyethylamine (CAS No. 109-85-3) is a primary amine that serves as a versatile building block in organic synthesis.^[1] Its bifunctional nature, possessing both a nucleophilic amino group and a methoxy ether moiety, makes it a valuable reagent in the preparation of a wide range of compounds, particularly in the development of pharmaceuticals and fine chemicals.^{[1][2]} This technical guide provides an in-depth overview of the commercial availability of **2-Methoxyethylamine** for research purposes, its key physicochemical properties, safety and handling information, and detailed experimental protocols for its application in common synthetic transformations.

Commercial Availability

2-Methoxyethylamine is readily available from a variety of chemical suppliers in various quantities and purities, making it an accessible reagent for laboratory-scale research and development. The table below summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities
Sigma-Aldrich (Merck)	≥98.0% (GC), 99%	25 mL, 50 mL, 100 mL, 500 mL, 2.5 L
TCI America	98.0+%	25 mL
AK Scientific, Inc.	Not specified	Not specified
Santa Cruz Biotechnology	≥98%	Not specified
Fisher Scientific	98.0+%	25 mL
Parchem	Not specified	Global supplier

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methoxyethylamine** is presented in the table below. This data is essential for its appropriate handling and use in experimental setups.

Property	Value
Molecular Formula	C ₃ H ₉ NO
Molecular Weight	75.11 g/mol
Appearance	Clear, colorless liquid
Boiling Point	95 °C (lit.)
Density	0.864 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.406 (lit.)
Flash Point	12 °C (53.6 °F)
Solubility	Completely miscible in water
pKa	9.89 at 10 °C

Safety and Handling

2-Methoxyethylamine is a flammable and corrosive liquid that requires careful handling in a well-ventilated laboratory environment, preferably within a fume hood.^{[3][4]} It is harmful if swallowed or inhaled and can cause severe skin burns and eye damage.^{[5][6]}

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are essential to prevent skin contact.
- Respiratory Protection: Use a respirator with an appropriate vapor cartridge if ventilation is inadequate.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[3][7]} It is recommended to store below +30°C.^{[1][8]}

Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

Applications in Organic Synthesis

The primary research application of **2-Methoxyethylamine** lies in its role as a nucleophile in various organic reactions. Its amino group readily participates in reactions such as N-alkylation, acylation to form amides, and conjugate additions. These reactions are fundamental in the construction of more complex molecules, including pharmaceutical intermediates.^{[1][2]}

Experimental Protocols

While **2-Methoxyethylamine** itself is not directly implicated in specific signaling pathways, it is a crucial building block in the synthesis of molecules that may interact with biological systems. The following section provides a detailed, representative experimental protocol for a common synthetic transformation using **2-Methoxyethylamine**.

N-Alkylation of 2-Methoxyethylamine with an Alkyl Halide

This protocol describes a general procedure for the synthesis of a secondary amine via the N-alkylation of **2-Methoxyethylamine**.

Reaction Scheme:

Materials:

- **2-Methoxyethylamine**
- Alkyl halide (e.g., benzyl bromide)
- Anhydrous acetonitrile (or other suitable aprotic solvent)
- Potassium carbonate (K_2CO_3) or another suitable non-nucleophilic base
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

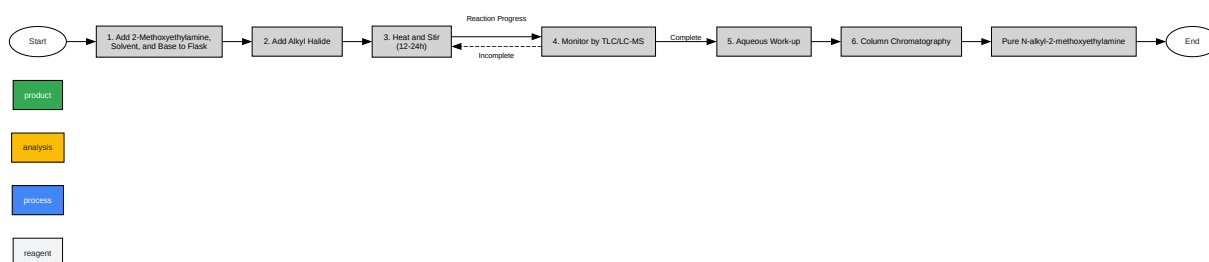
- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **2-Methoxyethylamine** (1.0 equivalent).

- **Solvent and Base Addition:** Dissolve the amine in anhydrous acetonitrile (to make a ~0.5 M solution). Add potassium carbonate (2.0 equivalents) to the solution.
- **Alkyl Halide Addition:** Slowly add the alkyl halide (1.1 equivalents) to the stirred suspension at room temperature.
- **Reaction:** Heat the reaction mixture to a suitable temperature (e.g., 50 °C) and stir for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting amine is consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove the inorganic base.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Dissolve the residue in ethyl acetate.
 - Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter off the drying agent.
- **Purification:**
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **N-alkyl-2-methoxyethylamine**.

Visualizations

Experimental Workflow for N-Alkylation

The following diagram illustrates the general workflow for the N-alkylation of **2-Methoxyethylamine** as described in the protocol above.

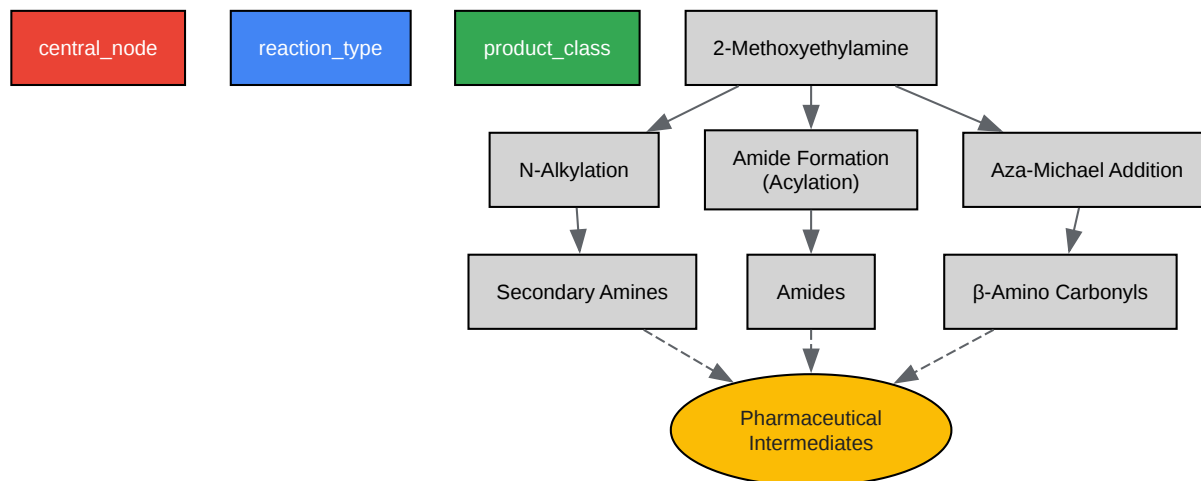


[Click to download full resolution via product page](#)

Caption: A generalized workflow for the N-alkylation of **2-Methoxyethylamine**.

Logical Relationship of Synthetic Applications

The following diagram illustrates the central role of **2-Methoxyethylamine** as a building block in various synthetic transformations.



[Click to download full resolution via product page](#)

Caption: Synthetic utility of **2-Methoxyethylamine** as a chemical building block.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. pendidikankimia.walisongo.ac.id [pendidikankimia.walisongo.ac.id]
- 7. CN109678734B - Method for preparing 2-methoxy ethylamine by directly catalyzing and aminating ethylene glycol monomethyl ether - Google Patents [patents.google.com]

- 8. CN103936599A - Preparation method of 2-methoxy ethylamine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Commercial Availability and Research Applications of 2-Methoxyethylamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085606#commercial-availability-of-2-methoxyethylamine-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com